

# Application Notes: 2-(2-Hydroxyethoxy)-4-nitroaniline in Textile Dyeing

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## Compound of Interest

Compound Name: 2-(2-Hydroxyethoxy)-4-nitroaniline

Cat. No.: B8602219

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## Introduction

**2-(2-Hydroxyethoxy)-4-nitroaniline** is an aromatic amine containing a nitro group chromophore and a hydroxyethoxy functional group. Due to its chemical structure, it serves as a key intermediate, specifically as a diazo component, for the synthesis of monoazo disperse dyes. Disperse dyes are non-ionic colorants with low water solubility, making them ideal for dyeing hydrophobic synthetic fibers like polyester, nylon, and cellulose acetate. The presence of the nitro group typically imparts a yellow to red color range in the final dye molecule. The hydroxyethoxy group can influence the dye's solubility, dispersibility, and affinity for the fiber, potentially improving dyeing characteristics and fastness properties.

These notes provide a representative protocol for the synthesis of a disperse dye from **2-(2-Hydroxyethoxy)-4-nitroaniline** and its subsequent application in the high-temperature exhaust dyeing of polyester fabric.

## Quantitative Data Summary

The following table summarizes the expected performance of a representative disperse dye synthesized from **2-(2-Hydroxyethoxy)-4-nitroaniline** when applied to polyester fabric. These values are typical for monoazo disperse dyes of this class.

Property	Test Method	Result
Coloristic Data		
Color Hue	Visual	Yellow to Red range
Absorption Maximum ( $\lambda_{\text{max}}$ )	UV-Vis Spectrophotometry	400-500 nm
Fastness Properties		
Light Fastness	ISO 105-B02	4-5
Wash Fastness (Staining)	ISO 105-C06	4
Wash Fastness (Color Change)	ISO 105-C06	4-5
Rubbing Fastness (Dry)	ISO 105-X12	4-5
Rubbing Fastness (Wet)	ISO 105-X12	4
Sublimation Fastness	ISO 105-P01	4

## Experimental Protocols

### Protocol 1: Synthesis of a Representative Monoazo Disperse Dye

This protocol describes the synthesis of a disperse dye via diazotization of **2-(2-Hydroxyethoxy)-4-nitroaniline** and subsequent coupling with a suitable coupling component (e.g., N,N-diethylaniline).

Materials:

- **2-(2-Hydroxyethoxy)-4-nitroaniline**
- Concentrated Hydrochloric Acid (HCl) or Sulfuric Acid (H<sub>2</sub>SO<sub>4</sub>)
- Sodium Nitrite (NaNO<sub>2</sub>)
- N,N-diethylaniline (coupling component)

- Urea or Sulfamic Acid
- Sodium Acetate
- Ice
- Deionized Water

Procedure:

- Diazotization:
  1. Dissolve one molar equivalent of **2-(2-Hydroxyethoxy)-4-nitroaniline** in a mixture of concentrated acid and water.
  2. Cool the solution to 0-5°C in an ice bath with constant stirring.
  3. Slowly add a pre-cooled aqueous solution of one molar equivalent of sodium nitrite dropwise. Maintain the temperature strictly between 0-5°C.
  4. Stir the mixture for an additional 30 minutes after the addition is complete to ensure full diazotization.
  5. Check for the completion of diazotization using starch-iodide paper (a blue-black color indicates excess nitrous acid).
  6. Destroy any excess nitrous acid by adding a small amount of urea or sulfamic acid until the starch-iodide test is negative. The resulting solution is the diazonium salt solution.
- Coupling:
  1. In a separate vessel, dissolve one molar equivalent of the coupling component (e.g., N,N-diethylaniline) in a dilute acidic solution.
  2. Cool this solution to 0-5°C in an ice bath.
  3. Slowly add the prepared diazonium salt solution to the coupling component solution with vigorous stirring.

4. Maintain the temperature at 0-5°C and a slightly acidic pH (4-5), which can be adjusted using sodium acetate.
  5. Continue stirring for 1-2 hours until the coupling reaction is complete.
- Isolation and Purification:
    1. The precipitated dye is collected by filtration.
    2. Wash the dye cake thoroughly with cold deionized water to remove any unreacted starting materials and salts.
    3. Dry the purified dye in an oven at 60-70°C.

## Protocol 2: High-Temperature Exhaust Dyeing of Polyester

This protocol details the application of the synthesized disperse dye to polyester fabric.

Materials:

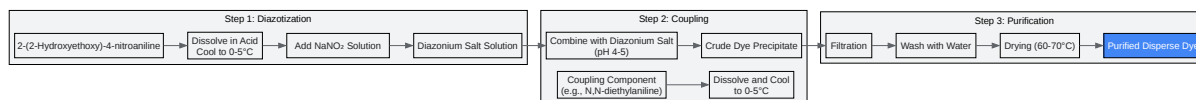
- Synthesized disperse dye
- Polyester fabric
- Dispersing agent (e.g., a lignosulfonate-based product)
- Acetic acid (for pH control)
- Sodium hydrosulfite (reducing agent for clearing)
- Sodium hydroxide
- Non-ionic detergent

Procedure:

- Dye Dispersion Preparation:

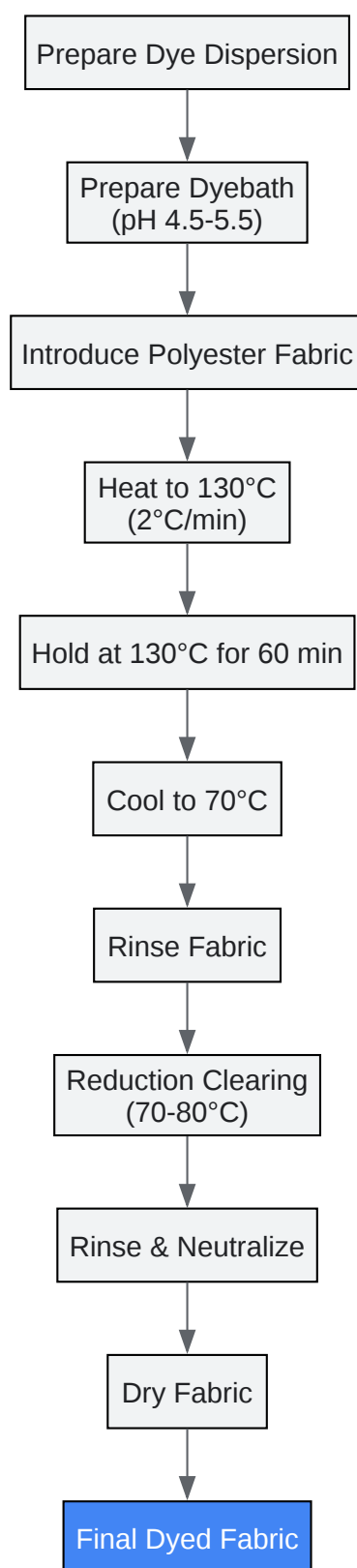
1. Create a fine paste of the synthesized dye powder with a small amount of a dispersing agent and water.
  2. Add this paste to the dyebath containing more water, stirring continuously to form a stable dispersion.
- Dyeing Process:
    1. Set up a high-temperature, high-pressure laboratory dyeing machine.
    2. Prepare the dyebath with the required amount of dye dispersion (e.g., 1% on weight of fabric), dispersing agent (e.g., 1 g/L), and water to achieve a liquor ratio of 10:1.
    3. Adjust the pH of the dyebath to 4.5-5.5 using acetic acid.
    4. Introduce the polyester fabric into the dyebath at room temperature.
    5. Raise the temperature of the dyebath to 130°C at a rate of 2°C/minute.
    6. Hold the temperature at 130°C for 60 minutes to allow for dye diffusion and fixation.
    7. Cool the dyebath down to 70°C at a rate of 3°C/minute.
    8. Drain the dyebath and rinse the fabric with hot water.
  - Reduction Clearing (After-treatment):
    1. Prepare a fresh bath containing 2 g/L sodium hydrosulfite, 2 g/L sodium hydroxide, and 1 g/L non-ionic detergent at 70-80°C.
    2. Treat the dyed fabric in this clearing bath for 15-20 minutes to remove any unfixed surface dye.
    3. Rinse the fabric thoroughly, first with hot water and then with cold water.
    4. Neutralize the fabric with a dilute acetic acid solution if necessary.
    5. Dry the dyed fabric.

## Visualizations



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Caption: Workflow for the synthesis of a monoazo disperse dye.



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Caption: High-temperature exhaust dyeing process for polyester.

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